

Technical Guide: 5-(2-Bromoethyl)thiazol-2-amine and Structural Analogs

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Compound of Interest

Compound Name: 5-(2-Bromoethyl)thiazol-2-amine

Cat. No.: B13514656

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Executive Summary

5-(2-Bromoethyl)thiazol-2-amine is a specialized heterocyclic building block used primarily in the synthesis of bioactive compounds targeting dopaminergic and serotonergic pathways. Unlike its 4-substituted counterparts (common in Hantzsch synthesis), the 5-substituted thiazole scaffold offers unique vector geometry for fragment-based drug discovery (FBDD).

This guide addresses the critical scarcity of direct commercial sources for this specific isomer by providing its verified chemical identity, a robust synthesis workflow from accessible precursors, and a comparative analysis of stable analogs.

Key Technical Insight: The free base of this compound is kinetically unstable due to intramolecular cyclization (nucleophilic attack of the C2-amine on the bromoethyl chain). It is almost exclusively handled as a hydrobromide salt or generated in situ.

Part 1: Chemical Identity & Identification

The following table consolidates the specific identifiers for the target compound and its most relevant synthetic precursors and analogs.

Compound Name	CAS Number	Molecular Formula	Role
5-(2-Bromoethyl)thiazol-2-amine	2299017-84-6	C ₅ H ₇ BrN ₂ S	Target Intermediate (Alkylating Agent)
2-Amino-5-(2-hydroxyethyl)thiazole	105773-93-1	C ₅ H ₈ N ₂ OS	Key Precursor (Stable Alcohol)
5-(2-Bromoethyl)-4-methylthiazole	671-24-9	C ₆ H ₈ BrNS	Analog (Sulfurol precursor type)
2-Amino-5-bromothiazole (HBr)	61296-22-8	C ₃ H ₃ BrN ₂ S·HBr	Analog (Direct ring halogenation)
5-(2-Bromoethyl)-1,3,4-thiadiazol-2-amine	1225331-81-6	C ₄ H ₆ BrN ₃ S	Bioisostere (Thiadiazole variant)

Part 2: Synthetic Pathways & Mechanism

The Regioselectivity Challenge

Standard Hantzsch thiazole synthesis (condensation of

-haloketones with thiourea) predominantly yields 4-substituted thiazoles. Accessing the 5-substituted isomer requires a different strategy to avoid obtaining the wrong regioisomer.

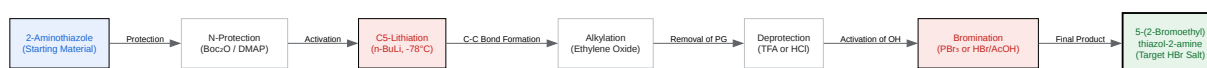
Recommended Workflow: C5-Lithiation Strategy

To ensure high regioselectivity, the recommended protocol utilizes the directed lithiation of a protected 2-aminothiazole. This method allows for the precise installation of the hydroxyethyl chain, which is subsequently converted to the bromide.

Mechanism:

- **Protection:** The C2-amine is protected (Boc/Trityl) to prevent deprotonation of the amine and poisoning of the organolithium reagent.

- Lithiation: n-Butyllithium selectively deprotonates the C5 position (the most acidic ring proton after protection).
- Hydroxyethylation: Reaction with ethylene oxide introduces the ethyl chain.
- Functionalization: The alcohol is converted to the bromide using PBr_3 or HBr .



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Figure 1: Directed synthesis of **5-(2-Bromoethyl)thiazol-2-amine** avoiding 4-isomer contamination.

Part 3: Experimental Protocols

Protocol A: Synthesis of Precursor (Alcohol)

Objective: Synthesis of 2-Amino-5-(2-hydroxyethyl)thiazole (CAS 105773-93-1).^[1]

Note: If commercial stock is unavailable, use this protection-lithiation sequence.

- Protection: Dissolve 2-aminothiazole (10 g, 100 mmol) in DCM. Add Boc_2O (1.1 eq) and DMAP (0.1 eq). Stir at RT for 12h.^[2] Wash with 1N HCl, brine, dry over MgSO_4 . Yields tert-butyl thiazol-2-ylcarbamate.
- Lithiation & Trapping:
 - In a flame-dried flask under Argon, dissolve the protected thiazole (5 g, 25 mmol) in anhydrous THF (50 mL).
 - Cool to -78°C (Dry ice/acetone bath).
 - Add n-BuLi (2.5 M in hexanes, 22 mL, 2.2 eq) dropwise. Critical: Maintain temp $< -70^\circ\text{C}$ to prevent ring fragmentation.

- Stir for 1 hour at -78°C.
- Add Ethylene Oxide (excess, or 5 eq dissolved in THF) slowly.
- Allow to warm to 0°C over 2 hours. Quench with sat. NH_4Cl .^[1]
- Workup: Extract with EtOAc, dry, and concentrate. Purify via flash chromatography (Hex/EtOAc).
- Deprotection: Treat the intermediate with 4M HCl in Dioxane for 2 hours. Precipitate the salt or neutralize to obtain 2-Amino-5-(2-hydroxyethyl)thiazole.

Protocol B: Bromination to Target

Objective: Conversion of the alcohol to **5-(2-Bromoethyl)thiazol-2-amine** hydrobromide.

Safety Warning: The product is a potent alkylating agent (nitrogen mustard analog). Handle in a fume hood.

- Reagents: 2-Amino-5-(2-hydroxyethyl)thiazole (1.44 g, 10 mmol), 48% HBr (aq) or PBr_3 .
- Procedure (HBr Method - Preferred for Stability):
 - Suspend the starting alcohol in 48% HBr (10 mL).
 - Heat to reflux (approx. 100-110°C) for 4–6 hours. Monitor: TLC should show disappearance of the polar alcohol spot.
 - Cool to 0°C. The product often crystallizes as the hydrobromide salt.
 - If no precipitate forms, concentrate in vacuo to approx. 3 mL, add cold Acetone or Et_2O to induce precipitation.
- Isolation: Filter the solid under Argon. Wash with cold ether.^[2]
 - Result: **5-(2-Bromoethyl)thiazol-2-amine** hydrobromide.
 - Storage: Store at -20°C under desiccant. The free base is unstable.

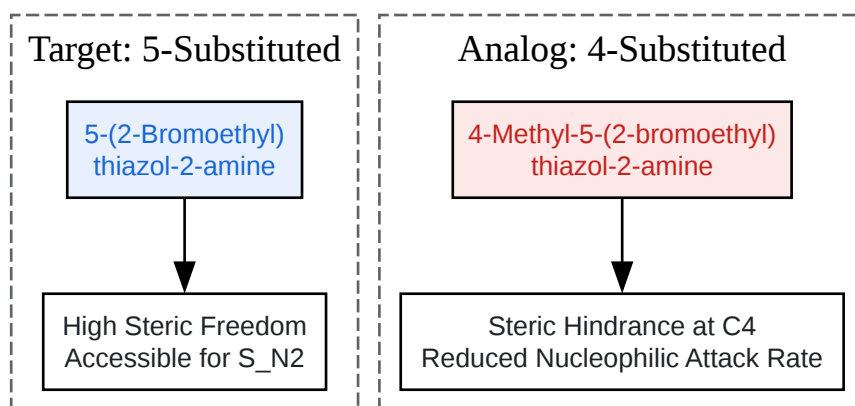
Part 4: Analogs & Structure-Activity Relationships (SAR)

When designing libraries around this scaffold, consider these structural analogs which offer varying electronic properties and stability profiles.

Analog Class	Representative Structure	SAR Implication
4-Substituted	5-(2-bromoethyl)-4-methylthiazole	Steric Block: The C4-methyl group restricts rotation and increases lipophilicity. Easier to synthesize via Hantzsch.
Thiadiazole	5-(2-Bromoethyl)-1,3,4-thiadiazol	Electronic: The extra nitrogen lowers the pKa of the amine, reducing basicity and potentially improving metabolic stability.
Fused Ring	2-amino-4,5,6,7-tetrahydrobenzothiazole	Conformational Constraint: The ethyl chain is "tied back" into a ring (Pramipexole core), reducing entropic penalty upon binding.

Comparative Reactivity Diagram

The following diagram illustrates the reactivity difference between the target (5-substituted) and the common 4-substituted analogs.



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Figure 2: Steric and electronic implications of substitution patterns.

References

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